

# Recommended storage and stability conditions for BMS-466442

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## Compound of Interest

Compound Name: BMS-466442

Cat. No.: B15606448

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## Application Notes and Protocols: BMS-466442

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the recommended storage and stability of **BMS-466442**, a potent and selective inhibitor of the alanine-serine-cysteine transporter 1 (asc-1). Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in research applications.

## Overview of BMS-466442

**BMS-466442** is a small molecule inhibitor of the asc-1 transporter, with IC<sub>50</sub> values in the nanomolar range.[1][2] It selectively blocks the uptake of amino acids such as alanine, serine, and cysteine.[3] This inhibition leads to an indirect increase in the activation of the NMDA receptor by elevating extracellular levels of D-serine and glycine, which are endogenous co-agonists of the receptor.[4] Consequently, **BMS-466442** is a valuable tool for research in areas such as schizophrenia.[1][4]

## Recommended Storage and Stability

Proper storage of **BMS-466442** is essential to maintain its chemical integrity and biological activity over time. The following table summarizes the recommended storage conditions and stability data from various suppliers.

Storage Condition	Form	Duration	Source(s)
-20°C	Solid	≥ 4 years	Cayman Chemical[5]
-20°C	Solid	Not specified	R&D Systems, Tocris Bioscience[2]
-20°C	Stock Solution	1 month	MedChemExpress[1]
-80°C	Stock Solution	6 months	MedChemExpress[1]

Note: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[1] Shipping conditions for the solid compound are typically at room temperature for domestic shipments but may vary for international destinations.[5]

## Experimental Protocols: Preparation of Stock Solutions

Consistent and accurate experimental results depend on the correct preparation of stock solutions. **BMS-466442** is soluble in organic solvents like DMSO.

### 3.1. Materials

- **BMS-466442** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% sodium chloride)
- (20% SBE- $\beta$ -CD in Saline)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

- Vortex mixer and/or sonicator

### 3.2. Protocol 1: DMSO Stock Solution

This protocol is for preparing a high-concentration stock solution in DMSO.

- Equilibrate the vial of solid **BMS-466442** to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **BMS-466442** in a sterile container.
- Add the calculated volume of DMSO to achieve the desired concentration. For example, to prepare a 100 mM stock solution, add the appropriate volume of DMSO.[\[2\]](#)
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[1\]](#)
- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)

### 3.3. Protocol 2: Formulation for In Vivo Studies (Example 1)

This protocol provides an example of how to prepare a working solution suitable for in vivo experiments.[\[1\]](#)

- Start with a pre-made high-concentration stock solution of **BMS-466442** in DMSO.
- In a sterile tube, add the solvents in the following order to create the final formulation:
  - 10% DMSO (containing the required amount of **BMS-466442**)
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline

- Vortex the solution thoroughly between the addition of each solvent to ensure it remains clear.
- This protocol aims for a clear solution with a solubility of at least 2.5 mg/mL.[\[1\]](#)
- It is recommended to prepare this working solution fresh on the day of the experiment.[\[1\]](#)

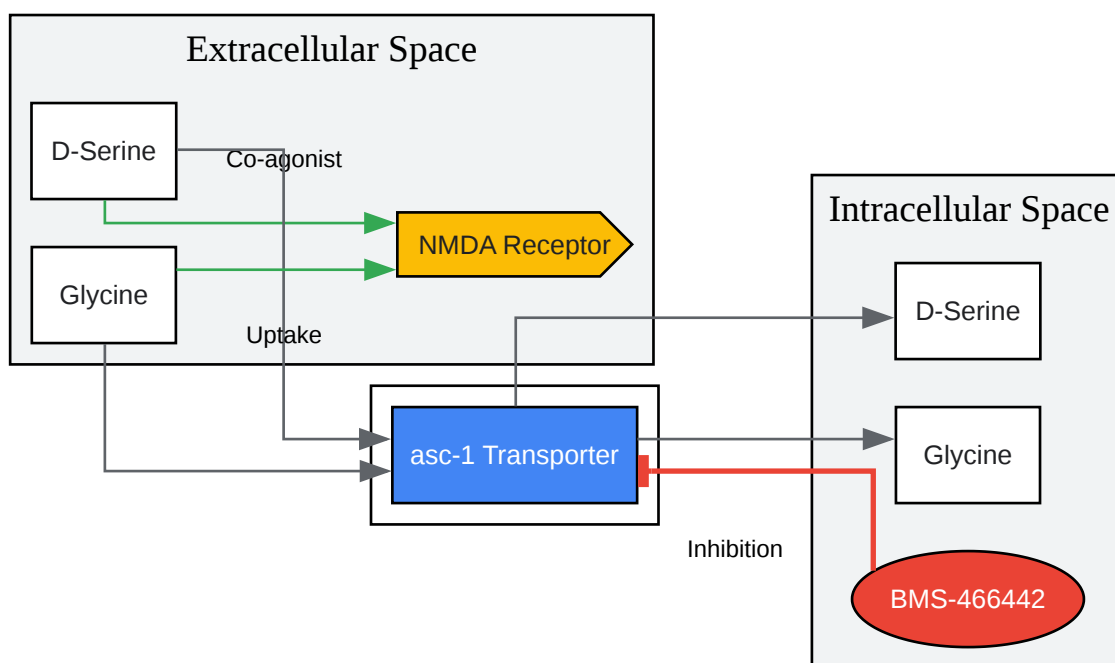
### 3.4. Protocol 3: Formulation for In Vivo Studies (Example 2)

This protocol is an alternative for preparing a working solution for in vivo use.[\[1\]](#)

- Begin with a high-concentration stock solution of **BMS-466442** in DMSO.
- Prepare the final solution by adding the solvents in the following sequence:
  - 10% DMSO (containing the required amount of **BMS-466442**)
  - 90% (20% SBE- $\beta$ -CD in Saline)
- Ensure the solution is well-mixed after each addition.
- This method also yields a clear solution with a solubility of at least 2.5 mg/mL.[\[1\]](#)
- This working solution should be prepared fresh before use.[\[1\]](#)

## Mechanism of Action of BMS-466442

**BMS-466442** exerts its effects by inhibiting the asc-1 transporter, which is responsible for the transport of small neutral amino acids. The diagram below illustrates the signaling pathway affected by **BMS-466442**.



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Caption: Mechanism of **BMS-466442** action on the asc-1 transporter.

## Safety Precautions

While a specific Safety Data Sheet (SDS) for **BMS-466442** was not found, general laboratory safety precautions should be followed when handling this and any other chemical compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses. Work in a well-ventilated area. For detailed safety information, it is advisable to consult the SDS provided by the specific vendor from whom the compound was purchased.

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